

# Essential Safety and Operational Guide for Handling Salicylaldehyde Azine

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## Compound of Interest

Compound Name: Salicylaldehyde azine

Cat. No.: B122464

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals working with **Salicylaldehyde azine**. Adherence to these procedures is essential for ensuring a safe laboratory environment and proper chemical management.

## Chemical and Physical Properties

Property	Value	Reference
CAS Number	959-36-4	[1][2]
Molecular Formula	C <sub>14</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	240.26 g/mol	[1]
Appearance	Yellow crystalline powder/solid	[1][3]
Melting Point	218 - 220 °C (424.4 - 428 °F)	[1]
Solubility	Insoluble in water; Soluble in ethanol, chloroform, benzene.	[3]
Stability	Stable under normal conditions.	[1][4]

## Hazard Identification and Classification

**Salicylaldehyde azine** is classified as hazardous.<sup>[1]</sup> Key hazards include:

- Acute Oral Toxicity: Harmful if swallowed.<sup>[1]</sup>
- Skin Corrosion/Irritation: Causes skin irritation.<sup>[1][3]</sup>
- Serious Eye Damage/Irritation: Causes serious eye irritation.<sup>[1][3]</sup>
- Respiratory Irritation: May cause respiratory irritation.<sup>[1][3]</sup>

#### Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure.

Area of Protection	Required PPE	Specifications and Guidelines
Eye and Face Protection	Safety glasses with side-shields or goggles.	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166. <sup>[1]</sup>
Hand Protection	Protective gloves.	Impervious gloves, such as nitrile rubber, are recommended. Gloves must comply with EU Directive 89/686/EEC and the standard EN 374. <sup>[5][6]</sup>
Skin and Body Protection	Long-sleeved clothing and a lab coat.	Wear appropriate protective clothing to prevent skin exposure. <sup>[1][7]</sup>
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate or for large-scale use, a NIOSH/MSHA or European Standard EN 136 approved respirator is required.	For dust, a full-face particle respirator type N99 (US) or type P2 (EN 143) is appropriate. <sup>[5][7]</sup>

## Operational Plan: Step-by-Step Guidance

### 1. Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container.[\[5\]](#)
- Incompatibilities: Keep away from strong oxidizing agents and acids.[\[1\]](#)[\[4\]](#)

### 2. Handling and Use

- Ventilation: Always handle **Salicylaldehyde azine** in a well-ventilated area, such as a chemical fume hood.[\[7\]](#)[\[8\]](#)
- Avoid Dust Formation: This material is a powder, so care must be taken to avoid generating dust.[\[1\]](#)[\[8\]](#)
- Personal Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[\[8\]](#)
- Grounding: For processes that may generate static electricity, ensure that containers and receiving equipment are properly grounded and bonded.[\[8\]](#)

### 3. Spill Management

- Small Spills: For small spills, carefully sweep or vacuum up the material and place it into a suitable, labeled container for disposal.[\[5\]](#) Avoid generating dust.
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and then collect the material as you would for a small spill.
- Ventilation: Ensure the affected area is well-ventilated after cleanup.[\[8\]](#)
- Environmental Precautions: Do not allow the chemical to enter drains or waterways.[\[5\]](#)[\[8\]](#)

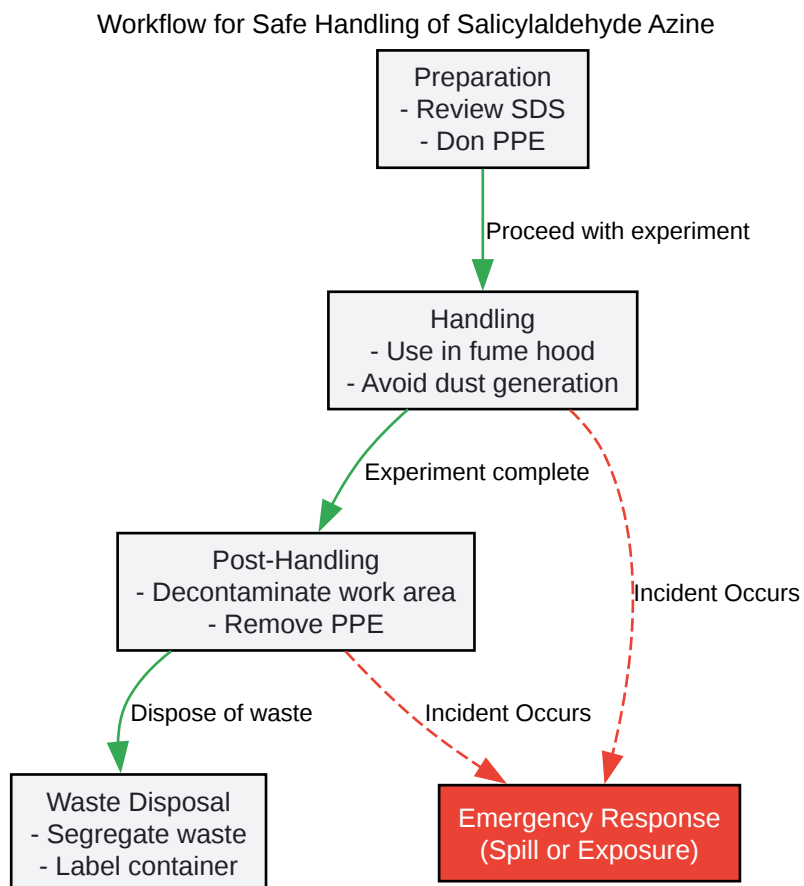
### 4. Disposal Plan

- Waste Characterization: **Salicylaldehyde azine** waste is considered hazardous.
- Containerization: Dispose of contents and container to an approved waste disposal plant.[1]
- Disposal Method: Contact a licensed professional waste disposal service. The material may be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[5]
- Contaminated Packaging: Dispose of contaminated packaging in the same manner as the unused product.[5]

## Emergency First Aid Procedures

- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Call a POISON CENTER or doctor/physician if you feel unwell.[1][8]
- If on Skin: Wash with plenty of soap and water.[1] If skin irritation persists, seek medical attention.[4]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get medical attention.[1][5]
- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[1] If you feel unwell, seek medical advice.[7]

### Experimental Workflow for Safe Handling



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Caption: Logical workflow for the safe handling of **Salicylaldehyde azine**.

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